

stability of (S,R,S)-AHPC-CO-C9-acid in biological media

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Compound of Interest

Compound Name: (S,R,S)-AHPC-CO-C9-acid

Cat. No.: B12407284

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Technical Support Center: (S,R,S)-AHPC-CO-C9-acid

Welcome to the technical support center for **(S,R,S)-AHPC-CO-C9-acid**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and handling of this compound in biological media.

Frequently Asked Questions (FAQs)

Q1: What is **(S,R,S)-AHPC-CO-C9-acid**?

A1: **(S,R,S)-AHPC-CO-C9-acid** is an E3 ligase ligand-linker conjugate.^{[1][2][3]} It is designed to be connected to a ligand for a target protein to form a Proteolysis Targeting Chimera (PROTAC).^{[1][4][5][6]} The (S,R,S)-AHPC moiety binds to the von Hippel-Lindau (VHL) E3 ubiquitin ligase.

Q2: What are the recommended storage conditions for **(S,R,S)-AHPC-CO-C9-acid**?

A2: For long-term stability, it is recommended to store the solid compound at -20°C.^[7] Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][8]} It is advisable to protect the compound from light and moisture.^[1] To avoid repeated freeze-thaw cycles, which can lead to degradation and moisture absorption by the solvent, it is best to aliquot stock solutions into single-use volumes.^{[9][10]}

Q3: In which solvents is **(S,R,S)-AHPC-CO-C9-acid** soluble?

A3: **(S,R,S)-AHPC-CO-C9-acid** is soluble in dimethyl sulfoxide (DMSO).[1] When preparing stock solutions, using fresh, anhydrous DMSO is recommended as it is hygroscopic and absorbed water can affect solubility.[1][9] For aqueous buffers used in experiments, it is important to ensure the final DMSO concentration is low (typically <0.5%) to avoid precipitation and cellular toxicity.[9]

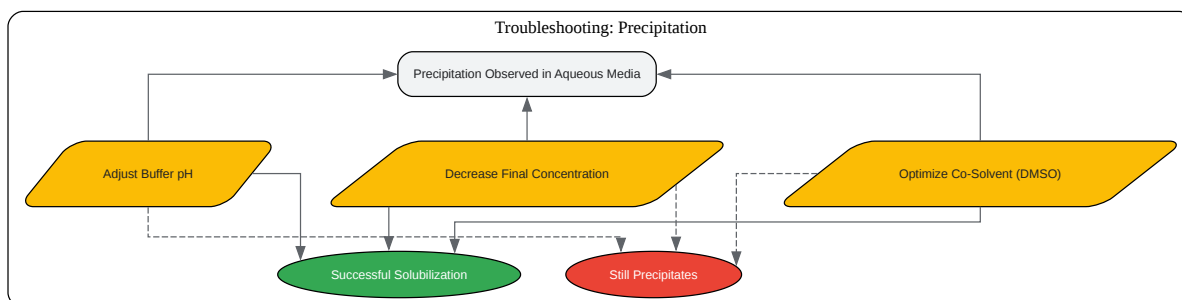
Q4: What is the significance of the (S,R,S) stereochemistry?

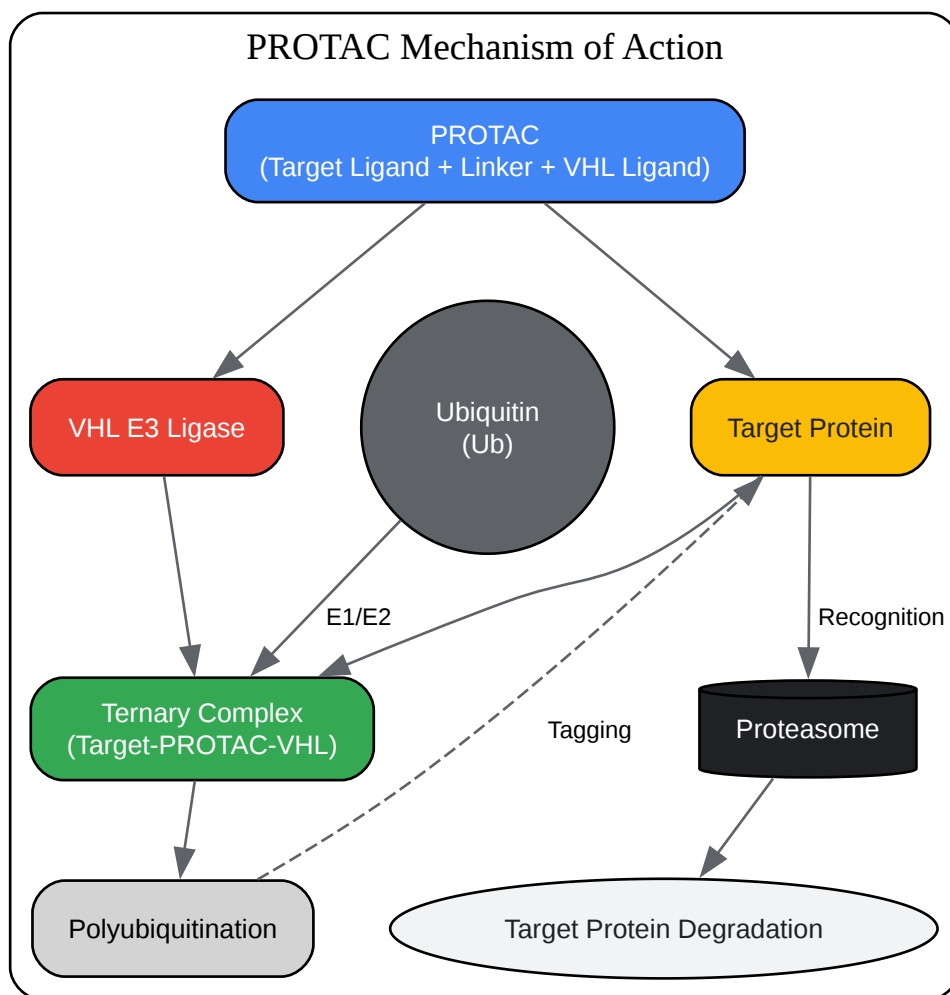
A4: The specific (S,R,S) stereochemistry of the arylhydroxyproline (AHPC) component is critical for its high-affinity binding to the VHL E3 ligase.[7] Any alteration to this stereochemistry can significantly reduce or completely abolish its activity.[7]

Troubleshooting Guides

Issue 1: Compound precipitates in aqueous buffer or cell culture media.

- Possible Cause: The compound has exceeded its aqueous solubility limit. PROTACs are often large, lipophilic molecules that can have poor solubility in aqueous solutions.[11]
- Troubleshooting Workflow:
 - Decrease Final Concentration: The simplest solution is to lower the final concentration of the compound in your assay.[9]
 - Optimize Co-Solvent Concentration: While minimizing DMSO is important, a slightly higher final concentration (e.g., up to 0.5%) may be necessary to maintain solubility. Always include a vehicle control with the same DMSO concentration.[9]
 - pH Adjustment: The solubility of compounds with ionizable groups like the carboxylic acid in **(S,R,S)-AHPC-CO-C9-acid** can be pH-dependent. Experiment with slight adjustments to the buffer pH to find the optimal range for solubility.[9]
 - Formulation Strategies: For in vivo studies, consider formulation strategies such as using co-solvents or lipid-based formulations to improve solubility.[12]





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